

# An In-depth Technical Guide to the Thermal Properties of n-Pentadecane

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## Compound of Interest

Compound Name: *(~2~H\_32\_)Pentadecane*

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This technical guide provides a comprehensive overview of the essential thermal properties of n-pentadecane (C<sub>15</sub>H<sub>32</sub>), a straight-chain alkane. An understanding of these properties is critical for its application in various scientific and industrial fields, including its use as a phase-change material (PCM), a solvent in organic synthesis, and a reference substance in gas chromatography.<sup>[1][2]</sup> This document presents key quantitative data in a structured format, details common experimental protocols for their determination, and offers visualizations to illustrate the interplay of these thermal characteristics and experimental workflows.

## Core Thermal Properties of n-Pentadecane

The thermal behavior of n-pentadecane is characterized by several key parameters that dictate its response to changes in temperature and its utility in thermal energy storage and transfer applications.

## Tabulated Thermal Property Data

The following tables summarize the critical thermal properties of n-pentadecane, compiled from various scientific sources.

Property	Value	Conditions
Melting Point	8-10 °C (46-50 °F; 281.15-283.15 K) <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	Standard Pressure
Boiling Point	270 °C (518 °F; 543.15 K) <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	Standard Pressure
Density	0.769 g/mL <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>	25 °C
Heat of Fusion	34.2 - 34.6 kJ/mol <a href="#">[6]</a>	At melting point
Heat of Vaporization	76.77 kJ/mol <a href="#">[7]</a>	25 °C
Specific Heat Capacity (Liquid)	~470 J/mol·K <a href="#">[8]</a>	298.15 K
Thermal Conductivity (Solid)	0.182 W/m·K <a href="#">[9]</a>	0 °C
Vapor Pressure	1 mmHg <a href="#">[2]</a> <a href="#">[3]</a>	91.6 °C

Note: The properties of n-pentadecane can be influenced by its purity.

## Experimental Protocols for Thermal Analysis

Accurate determination of the thermal properties of n-pentadecane relies on precise experimental methodologies. The following sections detail the protocols for two common techniques used in thermal analysis.

### Differential Scanning Calorimetry (DSC) for Phase Transitions

Differential Scanning Calorimetry (DSC) is a powerful thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.[\[10\]](#) It is particularly useful for determining the melting point and heat of fusion of materials like n-pentadecane.

Methodology:

- Sample Preparation: A small, accurately weighed sample of high-purity n-pentadecane (typically 5-10 mg) is hermetically sealed in an aluminum pan.[\[11\]](#) An empty sealed

aluminum pan is used as a reference.

- Instrument Calibration: The DSC instrument is calibrated for temperature and enthalpy using a certified standard, such as indium, which has a well-known melting point and heat of fusion.[11]
- Experimental Run:
  - The sample and reference pans are placed in the DSC cell.
  - An inert atmosphere, typically nitrogen, is established to prevent oxidation.[11]
  - A temperature program is initiated where the sample is cooled to a temperature below its expected melting point and then heated at a constant rate (e.g., 2 K/min) through the melting transition.[11]
- Data Analysis: The DSC instrument records the heat flow difference between the sample and the reference. The resulting thermogram shows a peak corresponding to the melting of n-pentadecane. The onset temperature of the peak is taken as the melting point, and the area under the peak is integrated to determine the heat of fusion.

## Transient Hot-Wire Method for Thermal Conductivity

The transient hot-wire method is a widely used and accurate technique for measuring the thermal conductivity of liquids and gases.[12]

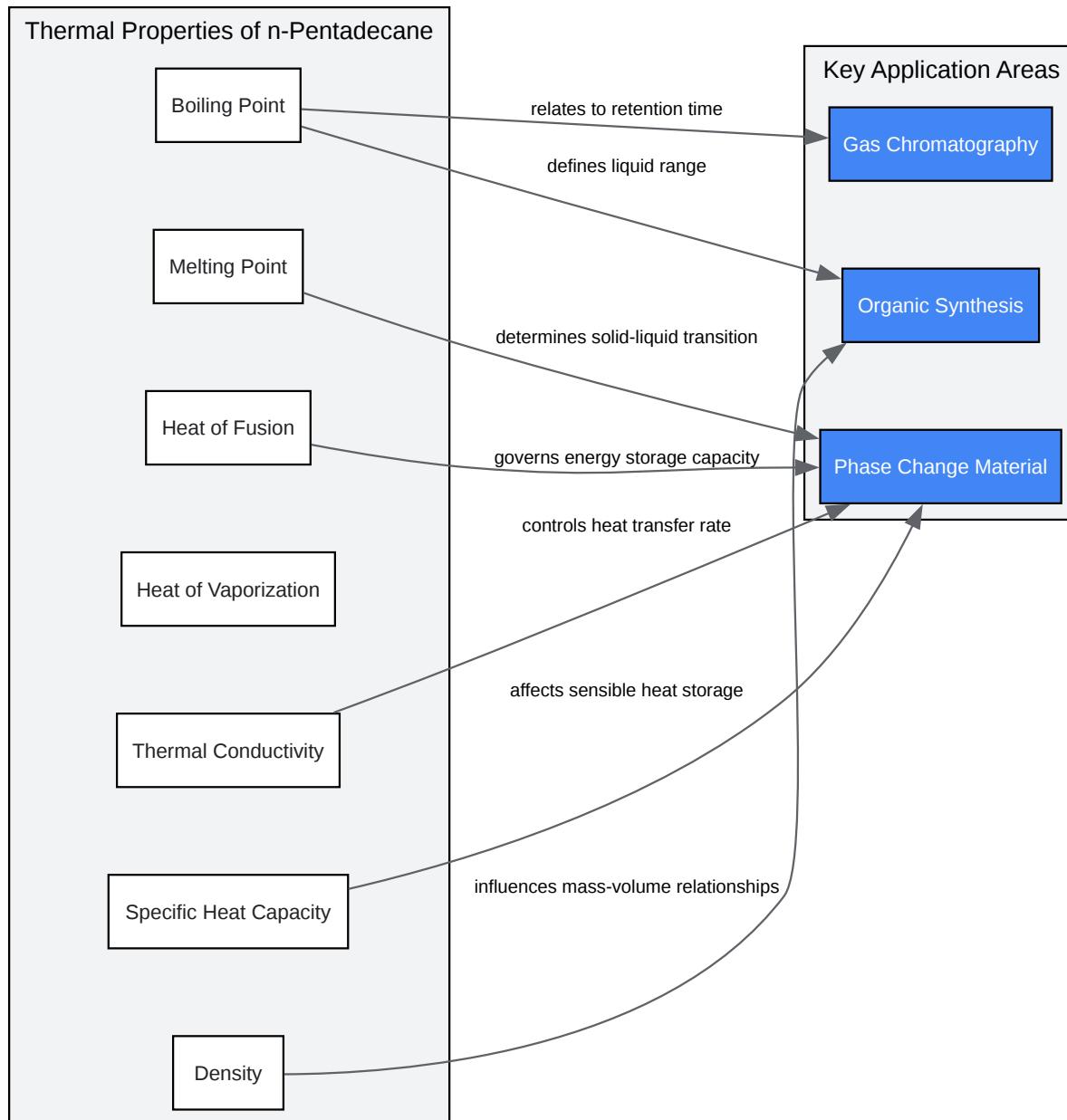
Methodology:

- Apparatus: The core of the apparatus consists of a thin platinum wire submerged in the liquid n-pentadecane sample. This wire serves as both a heating element and a resistance thermometer.
- Measurement Principle: A constant current is passed through the wire for a short period, causing its temperature to rise. The rate of this temperature increase is dependent on the thermal conductivity of the surrounding fluid.
- Procedure:

- The n-pentadecane sample is placed in a measurement cell containing the hot wire, ensuring thermal equilibrium is reached.
- A step voltage is applied to the wire, and the change in its resistance (and therefore temperature) over time is precisely measured.
- Calculation: The thermal conductivity is calculated from the slope of the temperature rise of the wire versus the logarithm of time. The method is designed to be rapid to minimize the effects of natural convection.[13]

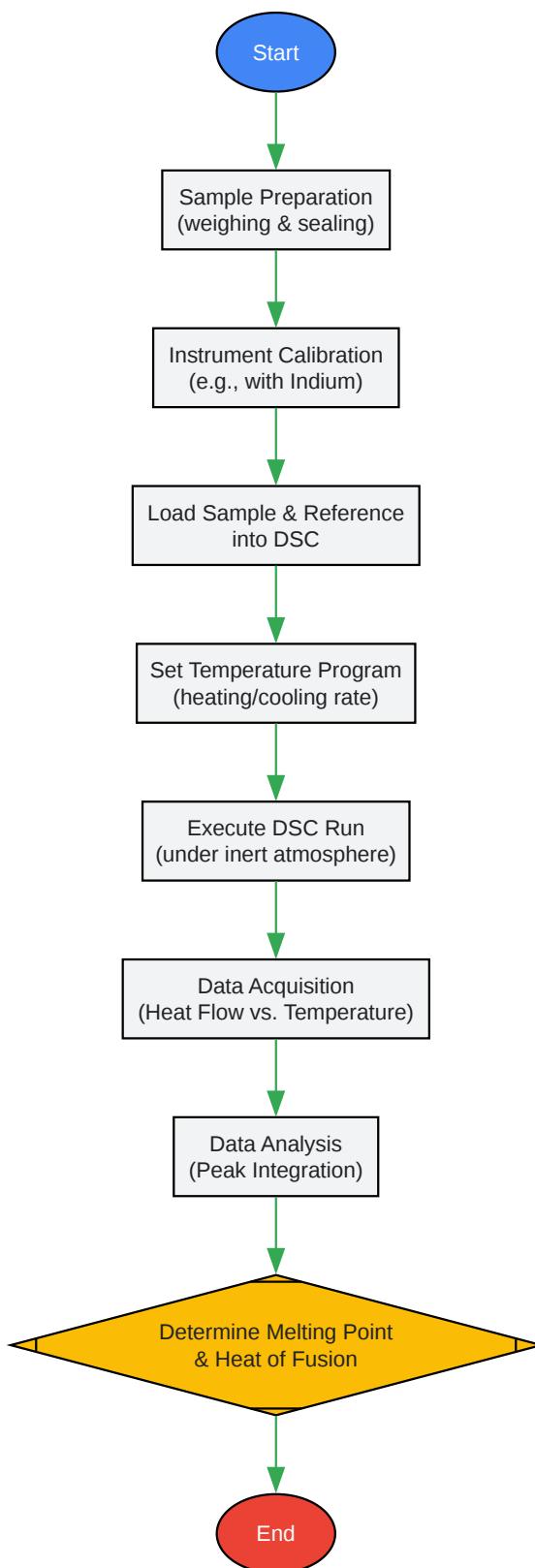
## Visualizing Thermal Properties and Experimental Workflows

The following diagrams, generated using the DOT language, provide a visual representation of the relationships between the thermal properties of n-pentadecane and a typical experimental workflow.



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*Interplay of n-Pentadecane's Thermal Properties and Applications.*



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*Experimental Workflow for DSC Analysis of *n*-Pentadecane.*

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